

Application Notes and Protocols: Brucellin Skin Test (BST)

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Compound of Interest

Compound Name: *brucellin*
CAS No.: *11028-17-4*
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These application notes provide a detailed standard operating procedure for the **Brucellin** Skin Test (BST), a crucial diagnostic tool for detecting cell-mediated immunity against *Brucella* infection. The document outlines the underlying immunological principles, experimental protocols for various species, data interpretation, and performance characteristics.

Introduction and Principle

The **Brucellin** Skin Test (BST) is an in vivo assay used to assess the cell-mediated immune response to *Brucella* antigens.[1] The test relies on a delayed-type hypersensitivity (DTH), or Type IV, reaction.[1][2] It utilizes a purified and standardized protein allergen, known as **brucellin**, which is largely devoid of the lipopolysaccharide (LPS) that can cause non-specific reactions or interfere with serological tests.[1] When injected intradermally into a previously sensitized animal, **brucellin** elicits a localized inflammatory reaction, which is assessed after 48 to 72 hours.[1] This test is highly specific and is particularly valuable for confirming brucellosis at the herd level and for discriminating between true infections and false-positive serological results.[3][4][5]

Mechanism of Action: Delayed-Type Hypersensitivity Pathway

The BST reaction occurs in two distinct phases:

- **Sensitization Phase:** Upon initial exposure to *Brucella*, antigen-presenting cells (APCs) such as macrophages and dendritic cells process the bacterial proteins. These APCs present peptide fragments to naive T-helper (Th) cells, leading to their differentiation into memory Th1 cells. This process establishes a population of antigen-specific memory T-cells.
- **Elicitation Phase:** The intradermal injection of **brucellin** serves as a secondary antigen challenge. Local APCs present the **brucellin** proteins to the circulating memory Th1 cells. These activated Th1 cells release a cascade of pro-inflammatory cytokines (e.g., IFN- γ , TNF- α) and chemokines. This signaling recruits and activates macrophages and other immune cells at the injection site, resulting in the characteristic localized inflammation, edema, and induration that defines a positive test, typically peaking at 48-72 hours.

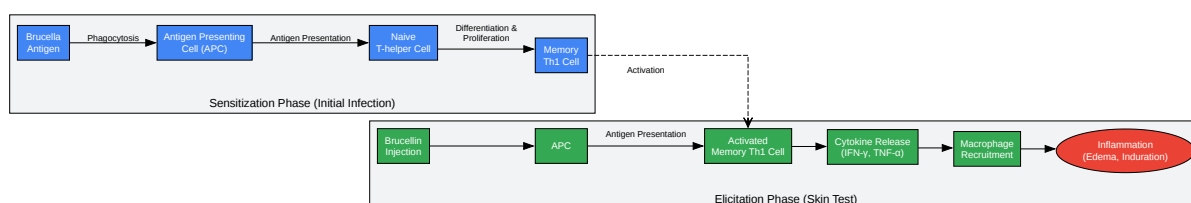


Figure 1: Delayed-Type Hypersensitivity (DTH) Pathway in BST

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Caption: DTH pathway showing sensitization and elicitation phases.

Experimental Workflow

The general procedure for performing the **Brucellin** Skin Test involves careful preparation, precise injection, and standardized interpretation. The workflow ensures consistency and minimizes variability.

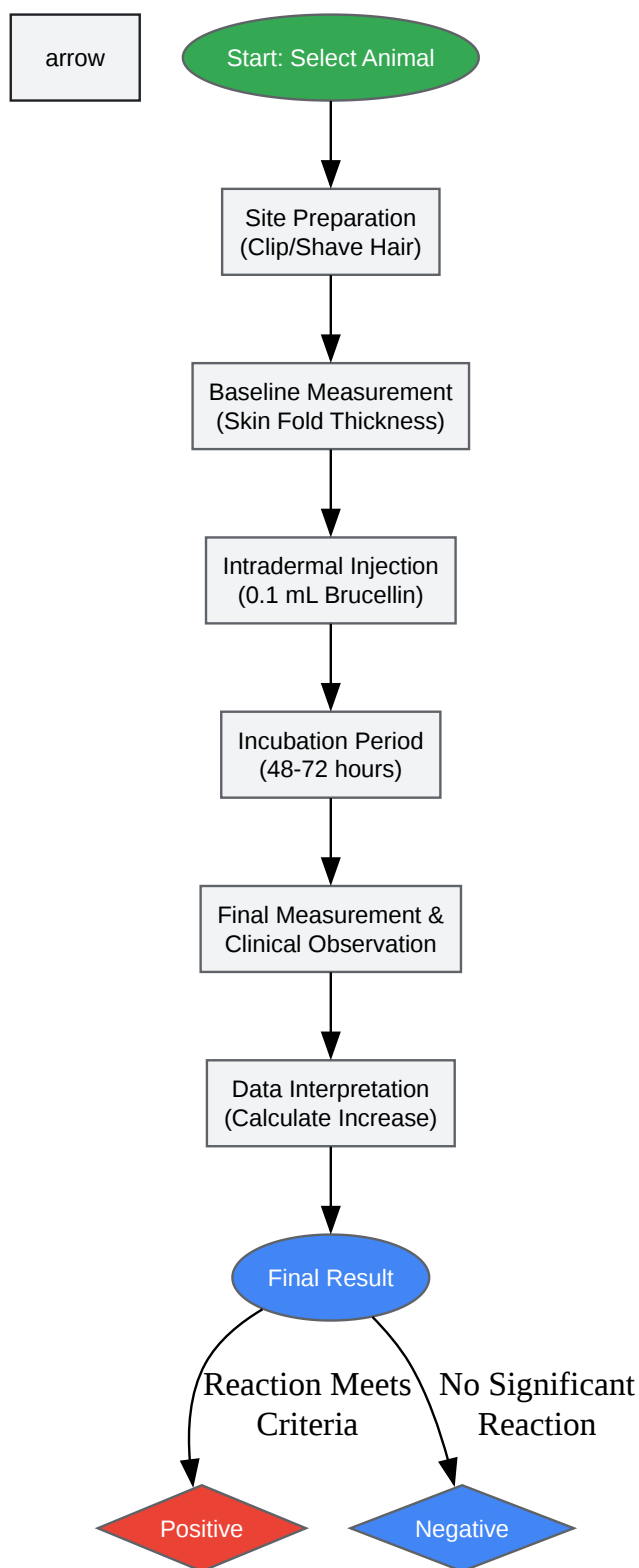


Figure 2: General Workflow for Brucellin Skin Test

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Caption: Standard operating procedure workflow for the BST.

Detailed Experimental Protocols

4.1 Materials and Reagents

- **Brucellin** antigen (purified protein derivative, certified free of smooth LPS).
- Injection device (e.g., multi-dose gun, tuberculin syringe) suitable for 0.1 mL intradermal injections.[\[1\]](#)[\[6\]](#)
- Needles (e.g., 22G-25G, 4 mm length).[\[2\]](#)[\[6\]](#)
- Cutimeter or spring-loaded calipers for measuring skin fold thickness (for cattle).[\[1\]](#)[\[2\]](#)
- Hair clippers or scissors.
- Neutral soap and absorbent paper (for pigs).[\[6\]](#)
- Personal Protective Equipment (PPE).

4.2 Protocol 1: Bovine (Cattle)

- **Animal Restraint and Site Selection:** Properly restrain the animal. Select an injection site on the flat part of the neck, at the junction of the posterior and middle thirds.[\[1\]](#)
- **Site Preparation:** Clip or mow the hair from an area of approximately 10 cm².[\[1\]](#)[\[2\]](#) Visually inspect and palpate the skin to ensure it is free of lesions.[\[1\]](#)
- **Baseline Measurement:** Using a cutimeter, measure the initial thickness of a fold of skin at the prepared site and record the value.[\[1\]](#)
- **Injection:** Intradermally inject exactly 0.1 mL of **brucellin**.[\[1\]](#) A successful injection will create a small, distinct papule at the site.[\[1\]](#) Ensure no liquid escapes.
- **Reading:** The reading must take place 72 hours after the injection.[\[1\]](#)[\[7\]](#)
- **Interpretation:**
 - Measure the skin fold thickness at the injection site again using the same cutimeter.[\[1\]](#)

- Observe and palpate the site for clinical signs such as diffuse or extensive edema, exudation, necrosis, pain, or inflammation of local lymphatic ducts.[\[1\]](#)

4.3 Protocol 2: Ovine and Caprine (Small Ruminants)

- Animal Restraint and Site Selection: Properly restrain the animal. The injection site is the lower eyelid.[\[1\]](#)
- Site Preparation: Identify the injection site and verify the absence of any lesions or abnormalities.[\[1\]](#)
- Injection: Intradermally inject 0.1 mL of **brucellin** into the lower eyelid.
- Reading: The reading must take place 48 hours after the injection.[\[1\]](#)
- Interpretation: A positive reaction is determined by visual inspection. It is characterized by significant edema of the injected eyelid when compared to the contralateral (non-injected) eyelid.[\[1\]](#)

4.4 Protocol 3: Porcine (Pigs)

- Animal Restraint and Site Selection: Properly restrain the animal. Select a non-pigmented area of skin, preferably in the perianal region near the tail.[\[6\]](#)
- Site Preparation: Clean the selected area with neutral soap and dry it with absorbent paper. [\[6\]](#) To aid in relocation, a circle may be drawn around the injection site with a permanent marker.[\[6\]](#)
- Injection: Intradermally inject 0.1 mL of **brucellin** (e.g., **Brucellin** Aquilon). A small papule should be observed post-inoculation.[\[6\]](#)
- Reading: The reading must take place 48 hours after the injection.[\[6\]](#)
- Interpretation: The reading is based on observation and palpation of the injection site.[\[6\]](#) A positive reaction is defined as any inflammatory response, including skin discoloration (red to black), a papule (swelling >0.5-1 cm), a nodule (swelling >1 cm), or hemorrhage.[\[6\]](#) A small point from the needle puncture is not considered a positive reaction.[\[6\]](#)

Data Interpretation and Performance

The interpretation of the BST varies by species. The following tables summarize the criteria for a positive result and the diagnostic performance reported in various studies.

Table 1: Interpretation Criteria for **Brucellin** Skin Test by Species

Species	Reading Time	Method	Positive Result Criteria
Bovine (Cattle)	72 hours ^[1]	Measurement & Observation	An increase in skin fold thickness of ≥ 2.0 mm OR clinical signs (edema, necrosis, pain). ^[1] Note: Other studies have used cut-offs of ≥ 1.1 mm or ≥ 1.5 mm. ^{[2][7]}
Ovine/Caprine	48 hours ^[1]	Visual Inspection	Significant edema of the injected eyelid compared to the non-injected eyelid. ^[1]
Porcine (Pigs)	48 hours ^[6]	Observation & Palpation	Any inflammatory reaction (discoloration, papule > 0.5 cm, nodule > 1 cm) or hemorrhage. ^[6]

Table 2: Summary of **Brucellin** Skin Test Performance Data (Bovine)

Study Reference	Cut-off Value	Sensitivity	95% Confidence Interval (CI)	Specificity	95% Confidence Interval (CI)
Munyeme et al., 2017[2]	1.5 mm	42.9%	30.5% – 56.0%	99.2%	98.1% – 99.7%
Pouillot et al., 1999[7]	1.1 mm	93% (1 mo. post-infection)	76% – 100%	99.83%	99.40% – 99.98%
Pouillot et al., 1999[7]	1.1 mm	78% (6 mo. post-infection)	58% – 91%	99.83%	99.40% – 99.98%
Ippoliti et al. (RB51 Vaccinated) [8]	Not specified	60%	30.8% – 83.3%	100%	60.7% – 100%

Important Considerations and Limitations

- **Interference:** The BST should not be performed concurrently with a tuberculin skin test to avoid potential interference.[1]
- **Anergy:** To prevent a state of induced anergy (a temporary unresponsiveness of the immune system), a minimum period of 6 weeks should be maintained between consecutive allergic skin tests.[1]
- **Vaccination Status:** Animals vaccinated with B. abortus S19 or B. melitensis Rev. 1 can show positive BST results for extended periods, potentially for years.[5][7] The test does not differentiate between vaccination and natural infection in these cases.
- **Contraindications:** During the testing period (from injection to reading), the administration of any vaccines or therapeutic products should be avoided.[1]
- **Operator Skill:** The accuracy of the test, particularly in cattle, is highly dependent on the precise intradermal injection technique and consistent measurement of skin fold thickness.[1]

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